

# Safe Disposal of Felodipine 3,5-dimethyl ester-<sup>13</sup>C<sub>2</sub>,d<sub>6</sub>: A Procedural Guide

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## Compound of Interest

Compound Name: Felodipine 3,5-dimethyl ester-<sup>13</sup>C<sub>2</sub>,d<sub>6</sub>

Cat. No.: B12399394

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **Felodipine 3,5-dimethyl ester-<sup>13</sup>C<sub>2</sub>,d<sub>6</sub>**. The following procedures are based on the known hazards of the parent compound, Felodipine, and established laboratory chemical waste disposal guidelines. Due to the lack of a specific Safety Data Sheet (SDS) for the isotopically labeled compound, it must be handled as a hazardous substance with particular attention to its potential toxicity and environmental impact.

## I. Hazard and Disposal Information Summary

All quantitative and qualitative data regarding the hazards and disposal considerations for Felodipine are summarized below. This information is critical for making informed decisions on handling and waste management.

Parameter	Information	Source
GHS Hazard Statements	H302: Harmful if swallowed.[1] [2][3][4] H361: Suspected of damaging fertility or the unborn child.[4][5] H410: Very toxic to aquatic life with long lasting effects.[4][5][6]	[1][2][3][4][5][6]
Primary Disposal Route	Hazardous Waste Disposal	[1][7]
Disposal Method	Engage a licensed hazardous material disposal company.[1] [8] Incineration in a permitted facility is a common method.[6] [8]	[1][6][8]
Environmental Precautions	Avoid release to the environment.[6][7] Do not dispose of down drains, sewers, or water courses.[6][9]	[6][7][9]
Container Management	Use original, properly labeled containers for waste collection. If not possible, use a compatible and clearly labeled waste container.[10][11]	[10][11]

## II. Experimental Protocol for Disposal

The following step-by-step methodology outlines the safe disposal process for **Felodipine 3,5-dimethyl ester-13C2,d6**.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.  
[9]

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[8]
- Avoid all direct contact with the skin and eyes.[7]

## 2. Waste Segregation and Collection:

- Designate a specific, sealed, and clearly labeled container for "**Felodipine 3,5-dimethyl ester-13C2,d6** waste." [9][11]
- Do not mix this waste with other chemical waste streams unless compatibility has been confirmed to avoid potentially hazardous reactions.[10]
- Collect all materials contaminated with the compound, including pipette tips, gloves, and weighing papers, in the designated waste container.[11]

## 3. Container Labeling and Storage:

- The waste container label must include:
  - The full chemical name: "**Felodipine 3,5-dimethyl ester-13C2,d6**"
  - The words "Hazardous Waste"
  - The primary hazards (e.g., "Toxic," "Environmental Hazard") [9]
  - The accumulation start date.[9]
- Store the sealed waste container in a designated satellite accumulation area that is at or near the point of generation.[12]
- Ensure the storage area is away from heat sources and direct sunlight.[9]

## 4. Disposal Request and Pickup:

- Once the container is full or has reached the institutional time limit for storage in a satellite accumulation area, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[11][12]

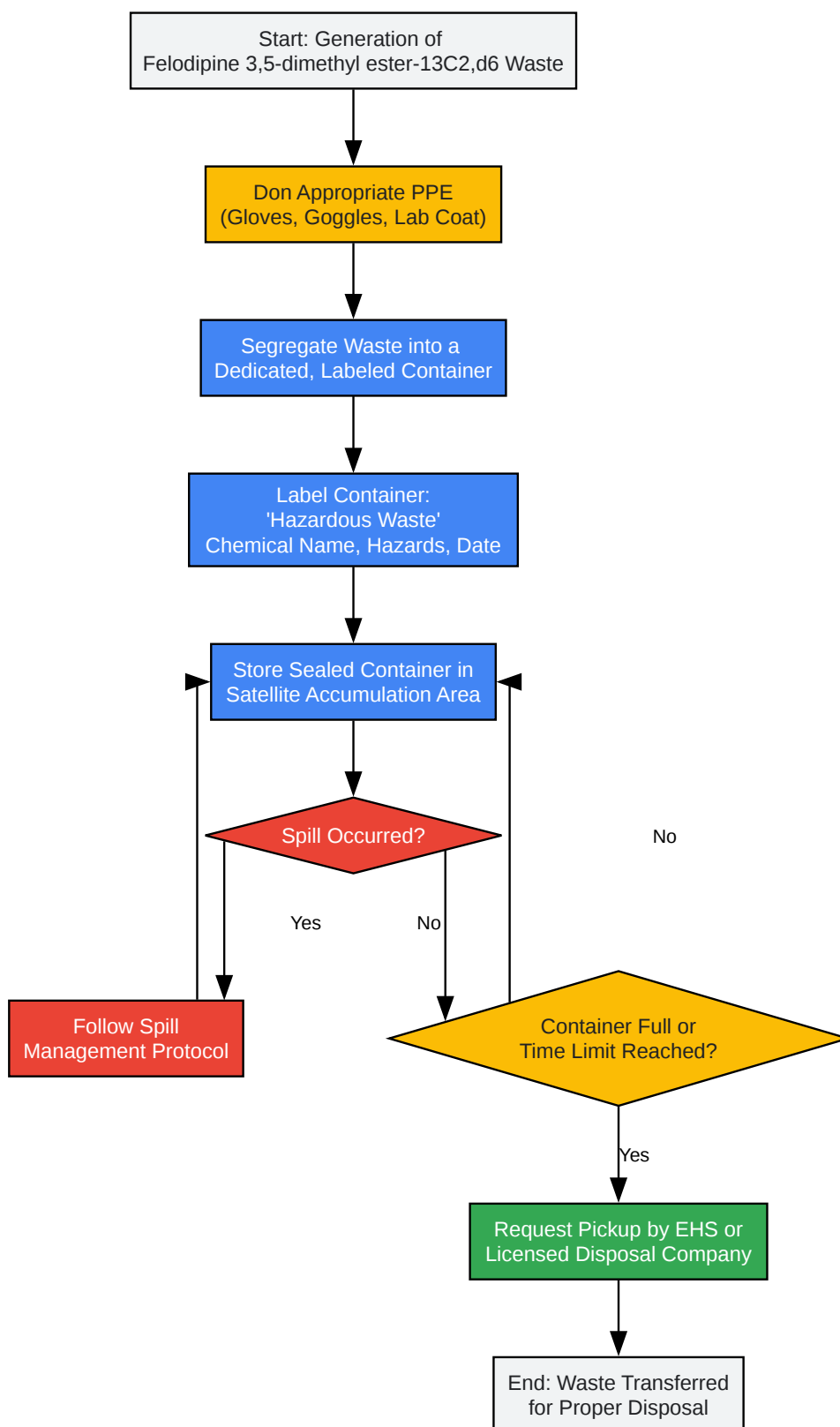
- Provide all necessary documentation, including the SDS for the parent compound, Felodipine, to the disposal company.

#### 5. Spill Management:

- In the event of a spill, immediately alert personnel in the area.<sup>[7]</sup>
- For minor spills, use an absorbent material to contain the substance, then carefully collect it into the designated hazardous waste container.<sup>[7]</sup> Avoid generating dust.<sup>[7]</sup>
- For major spills, evacuate the area and contact your institution's emergency response team.

### III. Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Felodipine 3,5-dimethyl ester-13C2,d6**.



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